

cis-1,2-Dichlorocyclohexane physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *cis-1,2-Dichlorocyclohexane*

Cat. No.: B086984

[Get Quote](#)

An In-depth Technical Guide to cis-1,2-Dichlorocyclohexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and stereochemical properties of **cis-1,2-dichlorocyclohexane**. It is intended to be a valuable resource for researchers and professionals in organic chemistry, materials science, and drug development who may utilize this compound as a key intermediate or model system.

Core Physical and Chemical Properties

cis-1,2-Dichlorocyclohexane is a cyclic organic compound that presents as a colorless to pale yellow liquid at room temperature.^[1] Its non-polar nature renders it sparingly soluble in water but highly soluble in common organic solvents.^[1] The cis configuration of the two chlorine atoms on the same side of the cyclohexane ring significantly influences its physical and chemical behavior, particularly its reactivity and conformational preferences.^{[1][2]}

Quantitative Physical Data

The following table summarizes the key physical properties of **cis-1,2-dichlorocyclohexane**.

Property	Value	Units	Reference(s)
CAS Number	10498-35-8	N/A	[3][4][5]
Molecular Formula	C ₆ H ₁₀ Cl ₂	N/A	[4][5][6]
Molecular Weight	153.05	g/mol	[1][3][4][5][6]
Density	1.14	g/cm ³	[7][8]
Boiling Point	206.9 (at 760 mmHg)	°C	[7]
105-110 (at 33 mmHg)	°C	[9][10]	
Melting Point	-1.5	°C	[7]
Flash Point	66.1	°C	[7]
Refractive Index (n _D ²⁵)	1.4977	N/A	[9][10]
Vapor Pressure	0.333	mmHg at 25°C	[7]

Spectroscopic Data

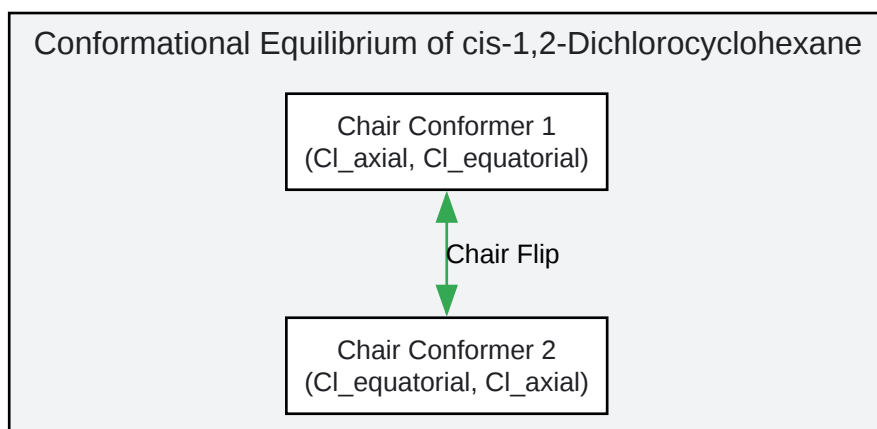
Spectroscopic analysis is crucial for the identification and characterization of **cis-1,2-dichlorocyclohexane**. Key spectral features are summarized below.

Technique	Key Features	Reference(s)
^{13}C NMR	Due to its plane of symmetry, the cis isomer exhibits three distinct carbon signals.	[5][11]
Mass Spectrometry (GC-MS)	The molecular ion peak (M^+) will be observed, with a characteristic isotopic pattern (M , $\text{M}+2$, $\text{M}+4$) confirming the presence of two chlorine atoms.	[5][12]
Infrared (IR) Spectroscopy	A unique fingerprint region distinguishes it from its trans isomer.	[6][12]

Stereochemistry and Conformational Analysis

cis-1,2-Dichlorocyclohexane is a meso compound.[3] Despite having two stereocenters, it is achiral due to a plane of symmetry.[3] The cyclohexane ring exists predominantly in a chair conformation to minimize steric strain. In the case of the cis isomer, one chlorine substituent must occupy an axial position while the other is in an equatorial position (axial-equatorial).[3][13]

The molecule undergoes rapid chair-flipping at room temperature, resulting in a racemic mixture of two rapidly interconverting enantiomeric chair conformers.[2][3] This conformational equilibrium is a key feature of its stereochemistry.



[Click to download full resolution via product page](#)

Caption: Rapid chair-flip equilibrium of **cis-1,2-dichlorocyclohexane**.

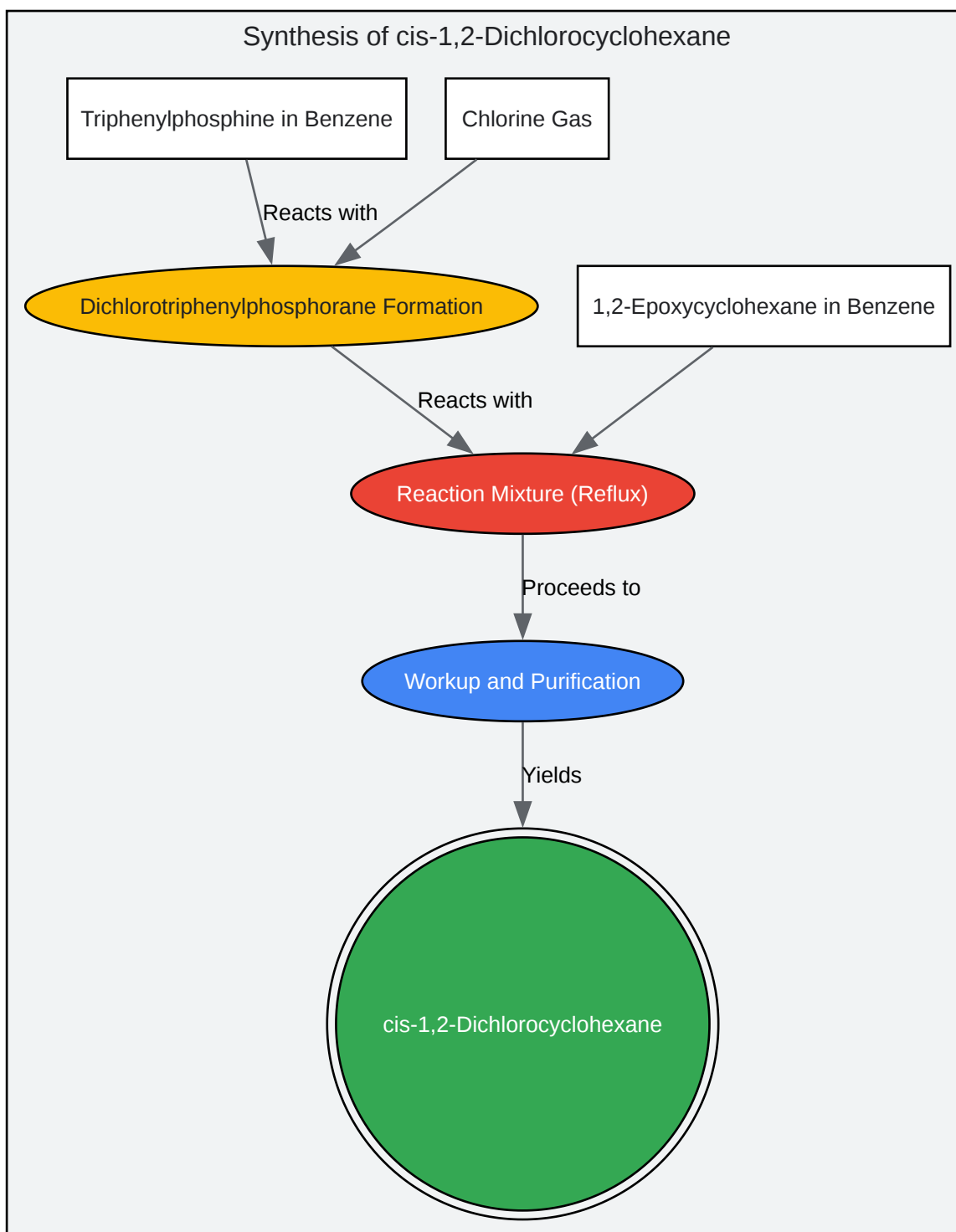
Chemical Reactivity and Synthesis

cis-1,2-Dichlorocyclohexane undergoes reactions typical of alkyl halides, including nucleophilic substitution and elimination reactions.[1][3] The strained axial-equatorial arrangement of the chlorine atoms makes the cis isomer more reactive in these reactions compared to the more stable trans isomer, which can adopt a diequatorial conformation.[3] Nucleophilic substitution can proceed via either an SN1 or SN2 mechanism depending on the reaction conditions.[3]

Stereospecific Synthesis from 1,2-Epoxycyclohexane

A common and stereospecific method for the synthesis of **cis-1,2-dichlorocyclohexane** involves the reaction of 1,2-epoxycyclohexane with dichlorotriphenylphosphorane.[9][10] This reaction proceeds with inversion of configuration at both carbon atoms of the epoxide ring, leading to the cis product.[9] Other methods, such as using sulfuryl chloride, have been reported but are often less stereospecific.[9][14]

The following diagram illustrates the workflow for this synthetic procedure.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **cis-1,2-dichlorocyclohexane**.

Experimental Protocol: Synthesis from 1,2-Epoxycyclohexane

The following protocol is adapted from a literature procedure for the stereospecific synthesis of **cis-1,2-dichlorocyclohexane**.^{[9][10]}

Caution: Benzene is a known carcinogen. All procedures involving benzene should be carried out in a well-ventilated fume hood with appropriate personal protective equipment, including gloves.^[9]

Materials:

- Triphenylphosphine (95 g, 0.36 mole)^{[9][10]}
- Anhydrous benzene (500 ml + 60 ml + 50 ml)^{[9][10]}
- Chlorine gas^{[9][10]}
- 1,2-Epoxycyclohexane (24.5 g, 0.250 mole)^{[9][10]}
- Methanol (10 ml)^{[9][10]}
- Petroleum ether (30-60°C, 300 ml + 3 x 100 ml)^[10]
- Aqueous 5% sodium bisulfite (250 ml)^{[9][10]}
- Water (250 ml)^{[9][10]}
- Magnesium sulfate^{[9][10]}

Procedure:

- A 1-liter, three-necked flask equipped with a mechanical stirrer, a gas inlet tube, and a condenser with a drying tube is charged with triphenylphosphine (95 g) and anhydrous benzene (500 ml).^{[9][10]}
- The flask is cooled in an ice bath, and stirring is initiated. Chlorine gas is introduced through the gas inlet, leading to the formation of dichlorotriphenylphosphorane as a white solid or

milky oil. The chlorine flow is stopped when the mixture develops a persistent lemon-yellow color.^[10]

- The gas inlet is replaced with an addition funnel, and a solution of triphenylphosphine (10 g) in benzene (60 ml) is added dropwise.^[10]
- A solution of 1,2-epoxycyclohexane (24.5 g) in benzene (50 ml) is then added dropwise over approximately 20 minutes.^{[9][10]}
- The ice bath is replaced with a heating mantle, and the two-phase mixture is stirred and refluxed for 4 hours.^{[9][10]}
- After cooling, the excess dichlorotriphenylphosphorane is quenched by the slow addition of methanol (10 ml).^{[9][10]}
- The mixture is concentrated on a rotary evaporator. The residue is triturated with petroleum ether (300 ml).^[10]
- The resulting solid (triphenylphosphine oxide) is collected by suction filtration and washed with three 100-ml portions of petroleum ether.^{[9][10]}
- The combined filtrates are refiltered, washed with aqueous 5% sodium bisulfite (250 ml), and then with water (250 ml).^{[9][10]}
- The organic phase is dried over magnesium sulfate, filtered, and concentrated on a rotary evaporator.^{[9][10]}
- The crude product is distilled through a Vigreux column to yield **cis-1,2-dichlorocyclohexane** (27-28 g, 71-73%) at 105-110°C (33 mm Hg).^{[9][10]}

Safety and Handling

cis-1,2-Dichlorocyclohexane should be handled with care in a well-ventilated area, and personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn.^{[15][16]} Avoid contact with skin and eyes, and prevent the formation of aerosols.^[15] Store in a cool, dry, and well-ventilated place in a tightly sealed container.^[15] For detailed safety information, consult the Safety Data Sheet (SDS).^{[15][16][17]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 10498-35-8: cis-1,2-Dichlorocyclohexane | CymitQuimica [cymitquimica.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. cis-1,2-Dichlorocyclohexane|CAS 10498-35-8 [benchchem.com]
- 4. CIS-1,2-DICHLOROCYCLOHEXANE | 10498-35-8 [m.chemicalbook.com]
- 5. cis-1,2-Dichlorocyclohexane | C₆H₁₀Cl₂ | CID 66334 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Cyclohexane, 1,2-dichloro-, cis- [webbook.nist.gov]
- 7. Page loading... [guidechem.com]
- 8. cis-1,2-dichlorocyclohexane | CAS#:10498-35-8 | Chemsrce [chemsrc.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. Production Method of cis-1,2-Dichlorocyclohexane - Chempedia - LookChem [lookchem.com]
- 11. Answered: By examining the carbon NMR spectra of 1,1-dichlorocyclohexane and cis-1,2- dichlorocyclohexane, what TWO things would you look for to distinguish between the... | bartleby [bartleby.com]
- 12. benchchem.com [benchchem.com]
- 13. homework.study.com [homework.study.com]
- 14. cdnsiencepub.com [cdnsiencepub.com]
- 15. lookchem.com [lookchem.com]
- 16. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 17. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [cis-1,2-Dichlorocyclohexane physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b086984#cis-1-2-dichlorocyclohexane-physical-and-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com